

# Tricyclamol chloride synthetic route

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## Compound Focus: Tricyclamol Chloride

CAS No.: 3818-88-0

Cat. No.: S584187

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## Synthesis of Tricyclamol Chloride

The synthesis of **Tricyclamol chloride** (1-(3-cyclohexyl-3-hydroxy-3-phenylpropyl)-1-methylpyrrolidinium chloride) is described in its original patent, US2826590A [1]. The process primarily involves a **Grignard reaction** as a key step.

## Detailed Synthetic Protocol

The following procedure is adapted from the patent [1]:

- **Formation of the Grignard Reagent:** A Grignard reagent is prepared from **cyclohexylmagnesium bromide**. This is typically done by reacting bromocyclohexane with magnesium metal in an anhydrous ether solvent like **diethyl ether** or **2-butanone** [1].
- **Reaction with the Ester:** The synthesized cyclohexylmagnesium bromide Grignard reagent is then reacted with the ester, **1-methyl-4-pyrrolidyl  $\alpha$ -phenylacetate**. This reaction is carried out in an anhydrous ethereal solvent. The patent notes that the reaction proceeds smoothly and the product can be isolated as a crystalline solid [1].
- **Quaternization and Isolation of the Final Product:** The resulting tertiary alcohol from the previous step is reacted with **methyl chloride** to form the final quaternary ammonium salt, **Tricyclamol**

**chloride**. The patent specifies that the product can be purified by recrystallization from a **benzene-acetone mixture**, yielding crystals that melt between 226-227 °C with decomposition [1].

## Key Reaction Parameters

The table below summarizes the key conditions and components for the Grignard reaction step as described in the patent [1]:

Parameter	Specification	Notes
Grignard Reagent	Cyclohexylmagnesium bromide	Formed in situ.
Reactant	1-methyl-4-pyrrolidyl $\alpha$ -phenylacetate	--
Solvent	Anhydrous Diethyl Ether or 2-Butanone	Common for Grignard reactions.
Product Form	Crystalline Solid	After work-up.

## Chemical Properties of Tricyclamol Chloride

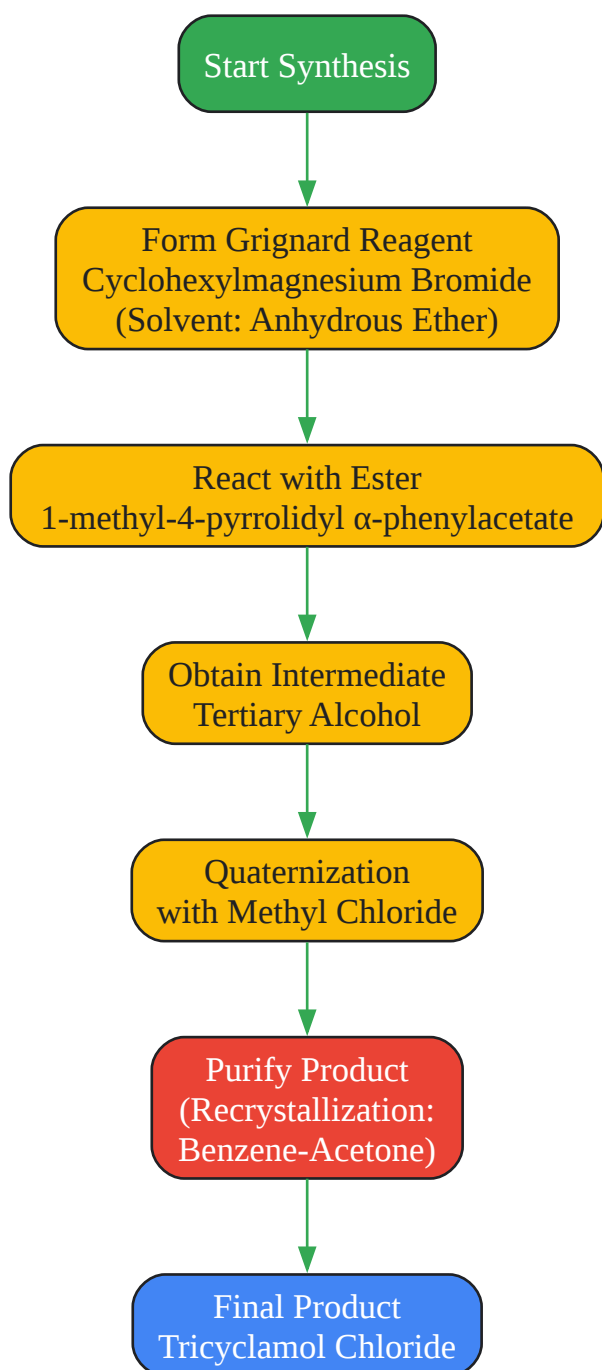
The following table lists the basic chemical and physical properties of **Tricyclamol chloride** gathered from chemical databases [2] [3] [4]:

Property	Value / Description
CAS Number	3818-88-0 [2] [3] [4]
Molecular Formula	C <sub>20</sub> H <sub>32</sub> ClNO [2] [3]
Molecular Weight	337.932 g/mol [2] [3]
Melting Point	226-227 °C (decomposes) [2]
Chemical Name	1-(3-cyclohexyl-3-hydroxy-3-phenylpropyl)-1-methylpyrrolidinium chloride [5]

Property	Value / Description
Purity Available	95% and 98% from suppliers [3] [4]

## Synthetic Route Workflow

The diagram below summarizes the key steps of the synthetic pathway:



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## Application Notes & Safety

- **Historical Context:** This synthetic route is from the original 1954 patent [1]. Modern laboratory practices may require adjustments for safety, efficiency, or yield optimization.

- **Reaction Conditions:** Standard precautions for **air- and moisture-sensitive reactions** are essential, especially for the Grignard reagent formation and reaction steps. All glassware must be dry, and reactions are typically performed under an inert atmosphere like nitrogen or argon.
- **Safety Data:** Consult up-to-date Safety Data Sheets (SDS) for all chemicals, including starting materials, solvents, and **Tricyclamol chloride** itself, before attempting the synthesis.

## Information Limitations and Further Research

The search results are limited in providing a modern, detailed laboratory protocol. The available synthesis information is from the original patent, and supplier webpages offer only basic chemical data [2] [3] [4].

For more current information, I recommend:

- **Specialized Databases:** Searching **SciFinder**, **Reaxys**, or other scientific literature databases for newer synthetic methods or modifications.
- **Patent Literature:** Reviewing more recent patents that might describe improved or alternative synthetic routes.
- **Safety Resources:** Obtaining and thoroughly reviewing the Safety Data Sheets for all involved chemicals from reputable suppliers.

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## References

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5. Tricyclamol Chloride | C<sub>20</sub>H<sub>32</sub>ClNO | CID 72169 - PubChem [pubchem.ncbi.nlm.nih.gov]

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